

# Available Data on Fidaxomicin and Fidaxomicin-d7

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## Compound Focus: Fidaxomicin-d7

Cat. No.: S12900447

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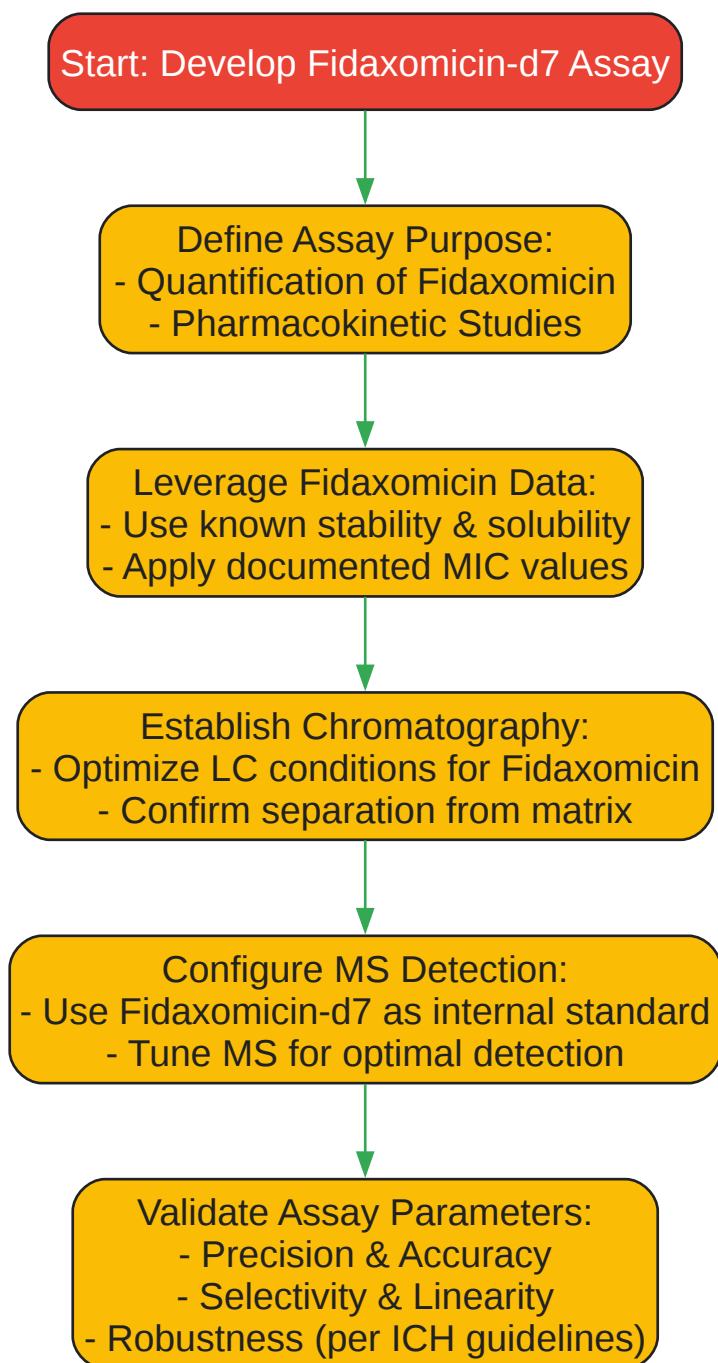
The table below summarizes the key information identified in the search results, which primarily pertains to the non-deuterated Fidaxomicin:

Aspect	Relevant Findings & Data	Source / Context
<b>Fidaxomicin-d7 Definition</b>	Deuterium-labeled form of Fidaxomicin; typically used as an <b>internal standard</b> in mass spectrometry-based assays.	[1]
<b>Fidaxomicin Activity</b>	Macrocyclic RNA polymerase inhibitor; narrow spectrum vs. <i>Clostridium difficile</i> ; minimal impact on gut microbiota.	[2] [1] [3]
MIC vs. *C. perfringens*	<b>Fidaxomicin MIC:</b> 0.004 - 0.032 µg/mL (vs. 21 canine/feline isolates).	[3]
<b>Synergy with Antibiotics</b>	Half-MIC Fidaxomicin significantly reduced MIC of metronidazole (71.4% of strains) and erythromycin (61.9% of strains).	[3]
<b>Production Yield</b>	Engineered <i>Streptomyces albus</i> achieved a yield of <b>384 mg/L</b> in a bioreactor (approx. 15x higher than native producer).	[2] [4]
<b>Clinical Cure Rate</b>	In patients on concomitant antibiotics: <b>73%</b> (Fidaxomicin) vs. <b>62.9%</b> (Vancomycin).	[5]

Aspect	Relevant Findings & Data	Source / Context
Recurrence Rate (rCDI)	In patients on concomitant antibiotics: <b>3.3%</b> (Fidaxomicin) vs. <b>4.0%</b> (Vancomycin).	[5]

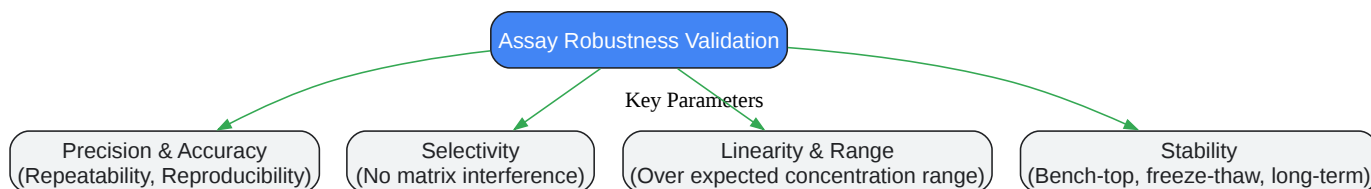
## How to Proceed with Assay Development

Since direct data on **Fidaxomicin-d7** assay robustness is unavailable, you can base initial development on the well-established properties of the parent compound. The following workflow outlines a potential pathway for developing and validating a robust bioanalytical assay using **Fidaxomicin-d7**.



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For a robust assay, the validation process should systematically evaluate key parameters, as shown in the following workflow.



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## Finding More Specialized Information

To obtain the specific data you need, I suggest the following approaches:

- **Consult specialized databases:** Search in **mass spectrometry vendor application libraries** (e.g., Sciex, Agilent, Waters) or **chemical supplier databases** (e.g., Sigma-Aldrich, TLC) for application notes containing detailed LC-MS/MS methods for Fidaxomicin and its deuterated standard.
- **Refine your literature search:** Use specific terms like "**Fidaxomicin-d7 LC-MS/MS method validation**" or "**Fidaxomicin quantitative bioanalysis**" in specialized databases such as PubMed, Scopus, or Google Scholar.
- **Explore regulatory documents:** If available, check the **FDA or EMA approval documents** for Difucid (the brand name for Fidaxomicin), which may contain detailed analytical methods in the chemistry, manufacturing, and controls (CMC) sections.

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## References

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2. Stepwise increase of fidaxomicin in an engineered ... [pmc.ncbi.nlm.nih.gov]
3. In vitro activity of fidaxomicin and combinations ... [pmc.ncbi.nlm.nih.gov]

4. Stepwise increase of fidaxomicin in an engineered ... [sciencedirect.com]

5. An Open-Label, Randomized Trial Comparing Fidaxomicin ... [pubmed.ncbi.nlm.nih.gov]

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